

Navigating the Landscape of 2-Fluorohexane: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluorohexane

Cat. No.: B1252246

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[City, State] – December 14, 2025 – As the demand for specialized fluorinated compounds in drug discovery and materials science continues to grow, a comprehensive understanding of key building blocks is paramount. This technical guide offers an in-depth exploration of **2-Fluorohexane**, a secondary fluoroalkane, providing researchers, scientists, and drug development professionals with a vital resource on its commercial availability, synthesis, and physicochemical properties.

Commercial Availability and Suppliers

2-Fluorohexane (CAS No. 372-54-3) is a commercially available research chemical. Several chemical suppliers offer this compound in various quantities, typically for research and development purposes. While pricing is often available upon inquiry, the compound's accessibility facilitates its use in a range of experimental applications.

Table 1: Commercial Suppliers of **2-Fluorohexane**

Supplier	Website	Notes
Smolecule	smolecule.com	Available for inquiry, intended for research purposes.[1]
Chemazone	chemazone.net	Available in various pack sizes from 1 mg to 5 g upon request. [2]
LookChem	lookchem.com	States the product has achieved commercial mass production.[3]
ABI Chem	abichem.com	Available for quotation.[4]
Guidechem	guidechem.com	Lists multiple suppliers for the compound.[5]

Physicochemical and Spectroscopic Data

A clear understanding of the physical and chemical properties of **2-Fluorohexane** is essential for its application in experimental design. The following table summarizes key data for this compound.

Table 2: Physicochemical and Computed Properties of **2-Fluorohexane**

Property	Value	Source
IUPAC Name	2-fluorohexane	PubChem[6]
CAS Number	372-54-3	PubChem[6]
Molecular Formula	C ₆ H ₁₃ F	PubChem[6]
Molecular Weight	104.17 g/mol	PubChem[6]
Boiling Point	71 °C	Stenutz
Computed XLogP3	2.8	PubChem[6]
Hydrogen Bond Donor Count	0	PubChem[6]
Hydrogen Bond Acceptor Count	1	PubChem[6]
Rotatable Bond Count	3	PubChem[6]
Exact Mass	104.100128577	PubChem[6]
Complexity	35.2	PubChem[6]

Spectroscopic data is critical for the identification and characterization of **2-Fluorohexane**. ¹³C and ¹⁹F NMR data are available for this compound.

Synthesis of 2-Fluorohexane: Experimental Protocols

The synthesis of secondary fluoroalkanes such as **2-Fluorohexane** can be achieved through several methods, most notably via the nucleophilic fluorination of the corresponding alcohol, 2-hexanol. Reagents such as (Diethylamino)sulfur trifluoride (DAST) and bis(2-methoxyethyl)aminosulfur trifluoride (Deoxofluor) are commonly employed for this transformation.[1][2][7][8][9]

General Protocol for Deoxyfluorination of 2-Hexanol using DAST

This protocol outlines a general procedure for the synthesis of **2-Fluorohexane** from 2-hexanol using DAST.

Materials:

- 2-Hexanol
- (Diethylamino)sulfur trifluoride (DAST)
- Anhydrous dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Water
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for inert atmosphere reactions
- Chromatography supplies for purification

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-hexanol (1 equivalent) in anhydrous dichloromethane (20 volumes).
- Cool the solution to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- Slowly add DAST (1.2 equivalents) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, carefully quench the reaction by slowly adding a saturated solution of NaHCO_3 .
- Transfer the mixture to a separatory funnel and extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash successively with water (2 x 10 volumes) and brine (5 volumes).
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **2-Fluorohexane**.

Safety Note: DAST is a hazardous reagent that is sensitive to heat and moisture and should be handled with extreme care in a well-ventilated fume hood.[\[1\]](#)

General Protocol for Deoxyfluorination of 2-Hexanol using Deoxofluor

This protocol provides a general method for the synthesis of **2-Fluorohexane** from 2-hexanol using the more thermally stable Deoxofluor reagent.

Materials:

- 2-Hexanol
- Bis(2-methoxyethyl)aminosulfur trifluoride (Deoxofluor)
- Anhydrous dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Water
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)

- Standard laboratory glassware for inert atmosphere reactions
- Chromatography supplies for purification

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-hexanol (1 equivalent) in anhydrous dichloromethane (20 volumes).
- Cool the solution to 0 °C using an ice bath.
- Slowly add Deoxofluor (1.2 - 1.5 equivalents) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the reaction progress by TLC.
- Upon completion, carefully quench the reaction by slowly adding a saturated solution of NaHCO_3 .
- Transfer the mixture to a separatory funnel and extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash successively with water (2 x 10 volumes) and brine (5 volumes).
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **2-Fluorohexane**.

Safety Note: Deoxofluor reacts violently with water and should be handled in a dry atmosphere with appropriate personal protective equipment.[\[2\]](#)

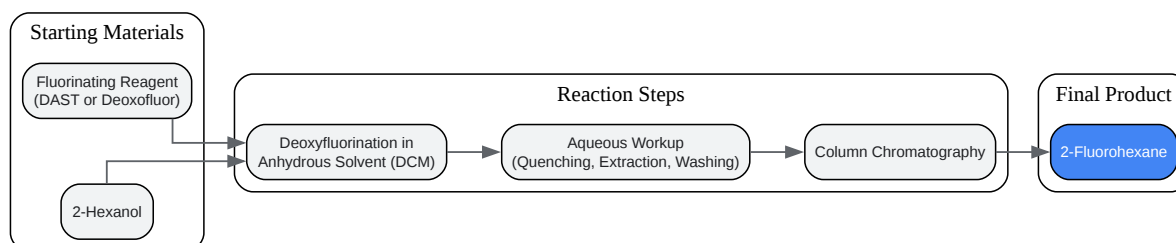
Applications in Research and Development

While specific case studies detailing the application of **2-Fluorohexane** in drug development or materials science are not widely available in public literature, its role can be inferred from the broader applications of fluoroalkanes. The introduction of fluorine into organic molecules can significantly alter their physicochemical and biological properties, including lipophilicity, metabolic stability, and binding affinity to protein targets.[10][11]

Fluoroalkanes are utilized as building blocks in the synthesis of more complex fluorinated molecules for pharmaceuticals and agrochemicals.[11] The strategic placement of a fluorine atom, as in **2-Fluorohexane**, can block sites of metabolic oxidation, thereby improving the pharmacokinetic profile of a drug candidate.

Synthetic Workflow Visualization

The synthesis of **2-Fluorohexane** from 2-hexanol via deoxyfluorination can be visualized as a straightforward workflow.



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Caption: Synthetic workflow for **2-Fluorohexane**.

In conclusion, **2-Fluorohexane** is an accessible and valuable reagent for researchers in organic synthesis and medicinal chemistry. The established protocols for its synthesis from 2-hexanol provide a reliable means of obtaining this fluorinated building block for further investigation and incorporation into novel molecules.

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- To cite this document: BenchChem. [Navigating the Landscape of 2-Fluorohexane: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252246#commercial-availability-and-suppliers-of-2-fluorohexane]

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